

Comparative fire retardancy performance of diammonium phosphate and other agents

Author: BenchChem Technical Support Team. **Date:** December 2025

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A Comparative Analysis of Diammonium Phosphate and Other Fire Retardant Agents

This guide provides a comprehensive comparison of the fire retardancy performance of diammonium phosphate (DAP) with other commonly used agents, including ammonium sulfate (AS), huntite/hydromagnesite minerals, ammonium polyphosphate (APP), and expandable graphite (EG). The information is intended for researchers, scientists, and drug development professionals, presenting objective data from various experimental studies to facilitate informed decisions in material science and safety.

Quantitative Performance Data

The fire retardancy efficacy of these agents has been evaluated across various materials, including polymers and cellulosic substrates like wood and textiles. Key performance indicators such as the Limiting Oxygen Index (LOI), UL-94 vertical burn ratings, cone calorimetry data, and thermogravimetric analysis (TGA) results are summarized below.

Limiting Oxygen Index (LOI) and UL-94 Ratings

The LOI indicates the minimum oxygen concentration required to sustain combustion, with higher values signifying better fire resistance.^{[1][2][3]} The UL-94 is a standard test for the flammability of plastic materials.

Fire Retardant Agent	Polymer/Material	Concentration (wt%)	LOI (%)	UL-94 Rating	Source
Diammonium Phosphate (DAP)	Epoxy Resin (DAP@SiO ₂)	12	33.2	V-0	[4]
Ammonium Polyphosphate (APP)	Epoxy Resin	15	34.4	V-1	[5]
Modified APP (DDP)	Epoxy Resin	15	37.1	V-0	[5][6]
Ammonium Sulfate (AS)	Pistacia lentiscus L.	Not Specified	Effective	Not Specified	
Huntite/Hydro magnesite	Pistacia lentiscus L.	Not Specified	Less Effective than DAP/AS	Not Specified	

Cone Calorimetry Data

Cone calorimetry measures key fire behavior parameters such as the peak Heat Release Rate (pHRR) and Total Heat Release (THR). Lower values indicate better fire retardancy.

Fire Retardant Agent	Polymer/Material	Concentration (wt%)	pHRR (kW/m ²)	THR (MJ/m ²)	Source
Diammonium Phosphate (DAP)	Wood-based decking	10	-	~1.4	[7]
Ammonium Polyphosphate (APP)	Wood Flour/PP Composite	15	Lower than neat polymer	Lower than neat polymer	[8]
Expandable Graphite (EG)	Wood Flour/PP Composite	15	Lower than neat polymer	Lower than neat polymer	[8]
EG + APP (Synergistic)	Wood Flour/PP Composite	10 (EG) + 5 (APP)	Lowest among tested	Lowest among tested	[8]
Modified APP (DDP)	Epoxy Resin	15	Reduced by 32.3% vs neat EP	Reduced by 32.3% vs neat EP	[5][6]

Thermogravimetric Analysis (TGA) Data

TGA evaluates the thermal stability of materials by measuring weight loss as a function of temperature. A higher char yield at elevated temperatures is indicative of better fire retardant performance.

| Fire Retardant Agent | Polymer/Material | Temperature (°C) | Char Yield (%) | Source | | :--- | :--- | :--- | :--- | :--- | :--- | | Diammonium Phosphate (DAP) | Flax Fibers | Not Specified | Increased [9] | | Ammonium Polyphosphate (APP) | - | 800 | 28.1 | [5] | | Modified APP (DDP) | - | 800 | 44.6 | [5] | | Untreated Cotton | Cotton Fibers | Not Specified | Lower | [10] | | DAP-treated Cotton | Cotton Fibers | Not Specified | Higher | [10] |

Experimental Protocols

Detailed methodologies for the key experiments cited are provided to ensure reproducibility and a clear understanding of the presented data.

Limiting Oxygen Index (LOI) Test

- Standard: ASTM D2863 / ISO 4589-2.
- Apparatus: A heat-resistant glass tube, a specimen holder, gas supply (oxygen and nitrogen), and an ignition source.
- Procedure:
 - A vertically oriented specimen is placed inside the glass column.
 - A mixture of oxygen and nitrogen is introduced at the bottom of the column.
 - The top of the specimen is ignited.
 - The oxygen concentration in the gas mixture is systematically varied until the minimum concentration that just supports flaming combustion is determined.[\[2\]](#)

UL-94 Vertical Burn Test

- Standard: UL-94.
- Apparatus: A test chamber, a specimen holder, a Bunsen burner, and a cotton patch.
- Procedure:
 - A rectangular test specimen is held vertically.
 - A flame is applied to the bottom of the specimen for 10 seconds and then removed. The duration of flaming is recorded.
 - The flame is reapplied for another 10 seconds and removed. The duration of flaming and glowing is recorded.
 - Observations are made regarding the dripping of flaming particles that might ignite the cotton patch below.

- Materials are classified as V-0, V-1, or V-2 based on the flaming time, glowing time, and dripping behavior.

Cone Calorimeter Test

- Standard: ASTM E1354 / ISO 5660-1.
- Apparatus: A conical radiant heater, a specimen holder, an exhaust system with gas analysis, and a load cell.[11]
- Procedure:
 - A 100mm x 100mm specimen is placed horizontally under the conical heater.[11][12]
 - The specimen is exposed to a constant heat flux (e.g., 35 or 50 kW/m²).[11][12]
 - An electric spark ignites the gases emitted from the decomposing material.
 - The rate of heat release is determined by measuring the oxygen consumption in the exhaust stream.[11]
 - Other parameters like mass loss, time to ignition, and smoke production are also recorded.[12]

Thermogravimetric Analysis (TGA)

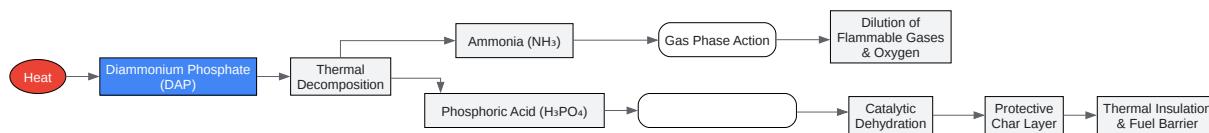
- Apparatus: A high-precision balance with a furnace.
- Procedure:
 - A small sample of the material is placed in a crucible.
 - The sample is heated at a constant rate in a controlled atmosphere (e.g., nitrogen or air).
 - The weight of the sample is continuously monitored as the temperature increases.
 - The resulting data is plotted as weight loss versus temperature, from which thermal stability and char yield are determined.

Mechanisms of Fire Retardancy

The fire retardant mechanisms of DAP and the compared agents involve different chemical and physical actions in both the gas and condensed phases.

Diammonium Phosphate (DAP)

DAP functions in both the condensed and gas phases. Upon heating, it decomposes to release ammonia (NH_3) and phosphoric acid (H_3PO_4). The ammonia gas dilutes the flammable gases and oxygen in the gas phase. In the condensed phase, the phosphoric acid catalyzes the dehydration of the polymer, promoting the formation of a protective char layer that insulates the underlying material from heat and fuel.[\[13\]](#)[\[14\]](#)

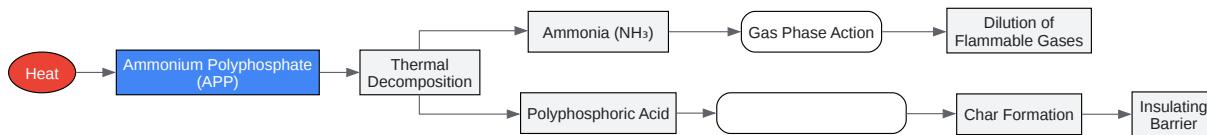


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Fire retardant mechanism of Diammonium Phosphate (DAP).

Ammonium Polyphosphate (APP)

Similar to DAP, APP acts in both the gas and condensed phases. It thermally decomposes to produce ammonia and polyphosphoric acid. The polyphosphoric acid promotes char formation, creating a barrier. The release of non-flammable gases like ammonia dilutes the fuel in the gas phase.[\[15\]](#)[\[16\]](#)

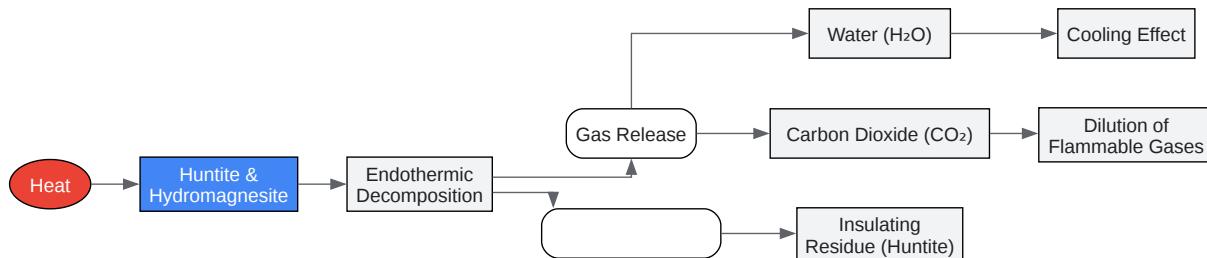


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Fire retardant mechanism of Ammonium Polyphosphate (APP).

Huntite and Hydromagnesite

These mineral fire retardants act primarily through endothermic decomposition. When heated, they release water and carbon dioxide. This process absorbs heat, cooling the material, and the released gases dilute the flammable vapors and oxygen in the surrounding atmosphere. Huntite can also form a stable, insulating residue.[17][18][19]



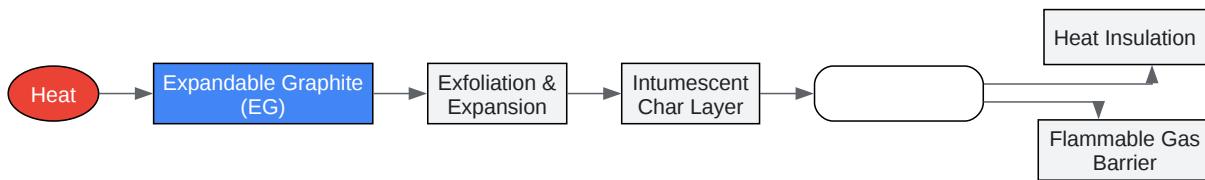
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Fire retardant mechanism of Huntite and Hydromagnesite.

Expandable Graphite (EG)

Expandable graphite is an intumescent fire retardant. Upon heating, the layers of graphite expand significantly, forming a thick, insulating char layer ("worm-like" structure). This layer

acts as a physical barrier, preventing heat transfer to the polymer and limiting the release of flammable gases.[8][20][21][22][23]

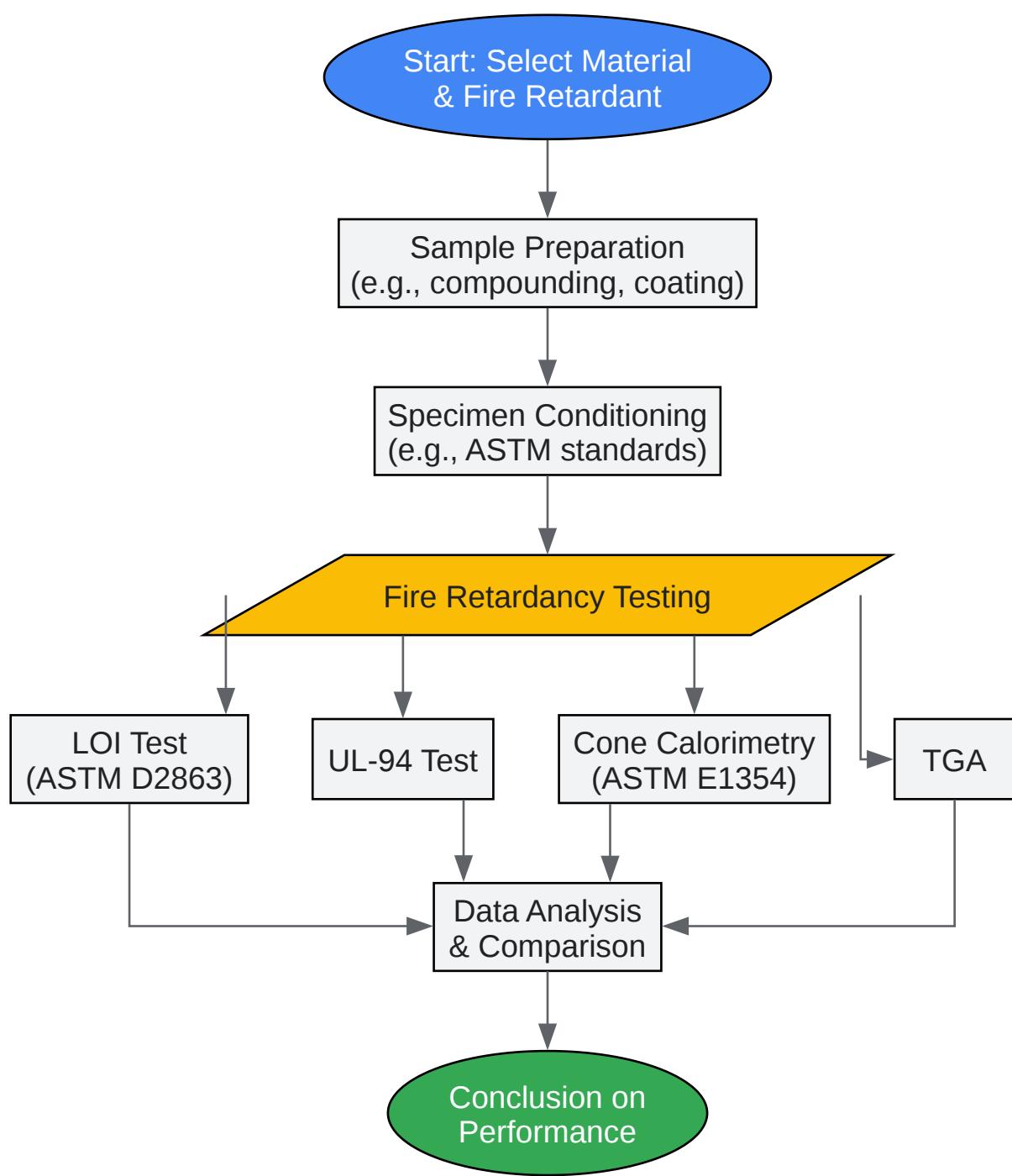


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Fire retardant mechanism of Expandable Graphite (EG).

Experimental Workflow

The general workflow for evaluating the fire retardancy of a material treated with a fire retardant agent is outlined below.



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- To cite this document: BenchChem. [Comparative fire retardancy performance of diammonium phosphate and other agents]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2934670#comparative-fire-retardancy-performance-of-diammonium-phosphate-and-other-agents>]

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